

tert-Butyl 3-ethynylazetidine-1-carboxylate

physical and chemical properties

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Compound of Interest

Compound Name: *tert-Butyl 3-ethynylazetidine-1-carboxylate*

Cat. No.: B592247

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An In-depth Technical Guide to tert-Butyl 3-ethynylazetidine-1-carboxylate

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the physical and chemical properties of **tert-Butyl 3-ethynylazetidine-1-carboxylate**, a versatile building block in medicinal chemistry and drug discovery. The information is curated for researchers, scientists, and professionals in the field of drug development.

Core Chemical Properties

tert-Butyl 3-ethynylazetidine-1-carboxylate is a heterocyclic compound featuring a strained azetidine ring, a protected amine functionality (Boc group), and a terminal alkyne. This unique combination of functional groups makes it a valuable synthon for the introduction of the 3-ethynylazetidine moiety into more complex molecules.

Property	Value	Source
Molecular Formula	C ₁₀ H ₁₅ NO ₂	[1][2][3]
Molecular Weight	181.23 g/mol	[3]
CAS Number	287193-01-5	[2]
Appearance	Colorless to light yellow liquid or solid	[4]
Purity	Typically ≥97%	[2]

Physicochemical Data

The physicochemical properties of **tert-Butyl 3-ethynylazetidine-1-carboxylate** are essential for its handling, storage, and application in chemical synthesis.

Property	Value	Source
Melting Point	Approximately -45 °C	[4]
Boiling Point	Approximately 159 °C	[4]
Density	~0.963 g/cm ³	[4]
Solubility	Soluble in organic solvents such as ether and dichloromethane.	[4]
Storage	Sealed in a dry environment at 2-8°C.	[5]

Spectroscopic Data

While specific spectra are proprietary to commercial suppliers, typical Nuclear Magnetic Resonance (NMR) data for similar structures are provided for reference.

¹H NMR (DMSO-d₆, 400MHz): A supplier reports a peak at δ 1.34.[6] Based on the structure, the expected proton signals would be: a singlet for the tert-butyl group protons, and multiplets

for the azetidine ring protons and a signal for the acetylenic proton.

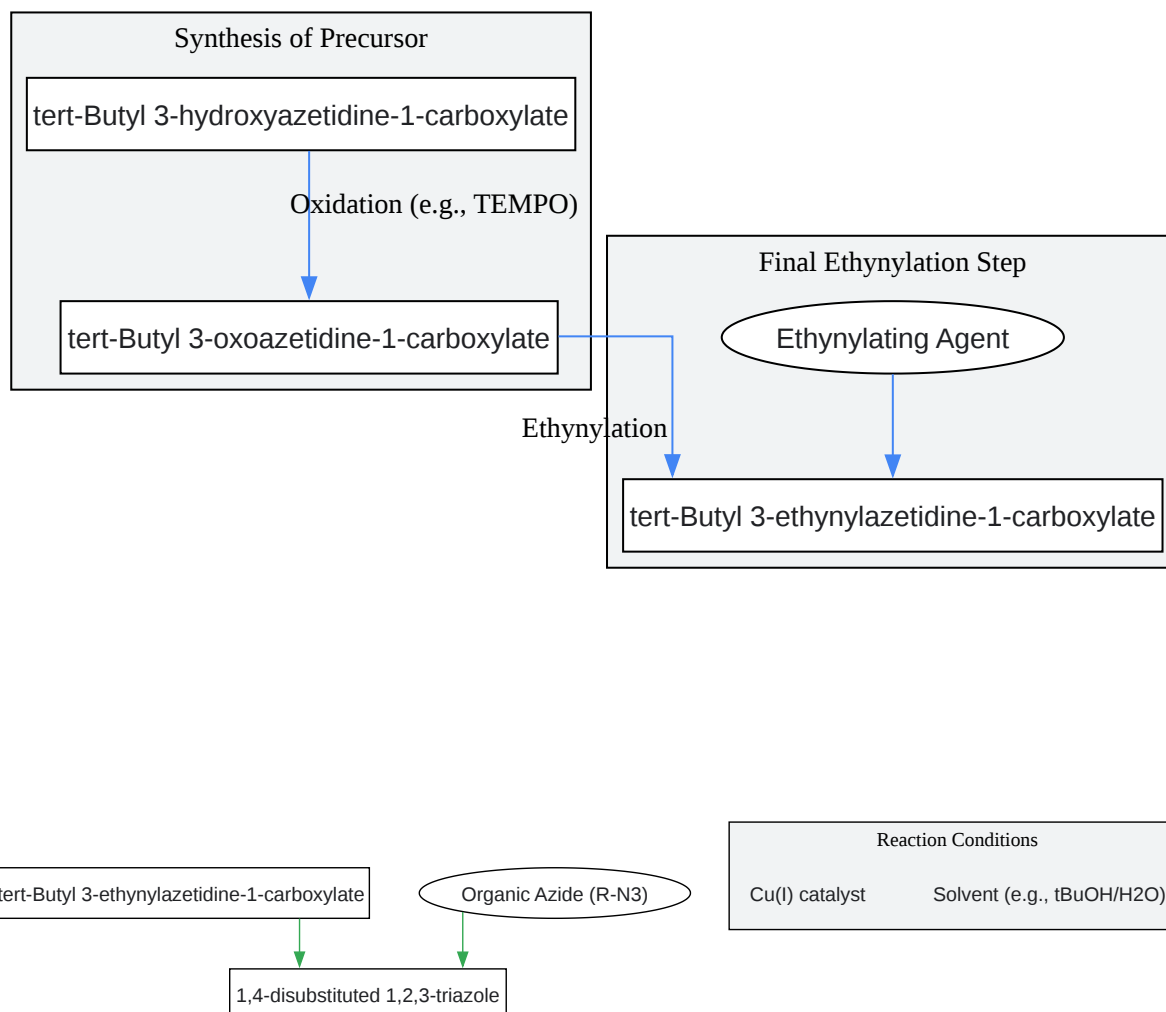
^{13}C NMR: Expected signals would include those for the tert-butyl group, the carbonyl carbon of the Boc protector, the carbons of the azetidine ring, and the two sp-hybridized carbons of the ethynyl group.

Synthesis and Reactivity

The synthesis of **tert-Butyl 3-ethynylazetidine-1-carboxylate** typically involves the ethynylation of a suitable precursor, tert-Butyl 3-oxoazetidine-1-carboxylate.

Synthetic Workflow

The logical workflow for the synthesis is outlined below, starting from the commercially available precursor.



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References

- 1. alfa-chemistry.com [alfa-chemistry.com]

- 2. Synthonix, Inc > Alkynes > 287193-01-5 | tert-Butyl 3-ethynylazetidine-1-carboxylate [synthonix.com]
- 3. 287193-01-5[tert-Butyl 3-ethynylazetidine-1-carboxylate]- Acmec Biochemical [acmec.com.cn]
- 4. chembk.com [chembk.com]
- 5. 287193-01-5|tert-Butyl 3-ethynylazetidine-1-carboxylate|BLD Pharm [bldpharm.com]
- 6. CAS:287193-01-5, 3-炔基-1-氮杂环丁烷甲酸叔丁酯-毕得医药 [bidepharm.com]
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